

Roflumilast: Key Data for Solution Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

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The following table summarizes essential quantitative data for Roflumilast, which would form the basis for any solution preparation protocol [1] [2].

Parameter	Value / Description
Chemical Formula	$C_{17}H_{14}Cl_2F_2N_2O_3$ [1] [2]
Molecular Weight	403.21 g/mol [1] [2]
CAS Registry Number	162401-32-3 [1] [2]
Storage (Solid)	Store at or below $-20^{\circ}C$ [1]
Stability (Solution)	Aqueous solutions should not be stored for more than one day [1].
Synonyms	Daxas, Daliresp, Zoryve [1] [2]

Proposed General Protocol for PDE4 Inhibitor Stock Solution Preparation

Since specific details are unavailable, here is a generalized protocol for preparing a stock solution of a research compound like Roflumilast. **You will need to determine the specific solvent and concentration based on your experimental requirements and the compound's solubility.**

Title: Preparation of a 10 mM Roflumilast Stock Solution

1. Principles The goal is to prepare a concentrated stock solution to facilitate accurate dispensing into assay buffers or culture media. Using a common solvent like DMSO ensures solubility and sterility for most cell-based or biochemical assays [1].

2. Materials

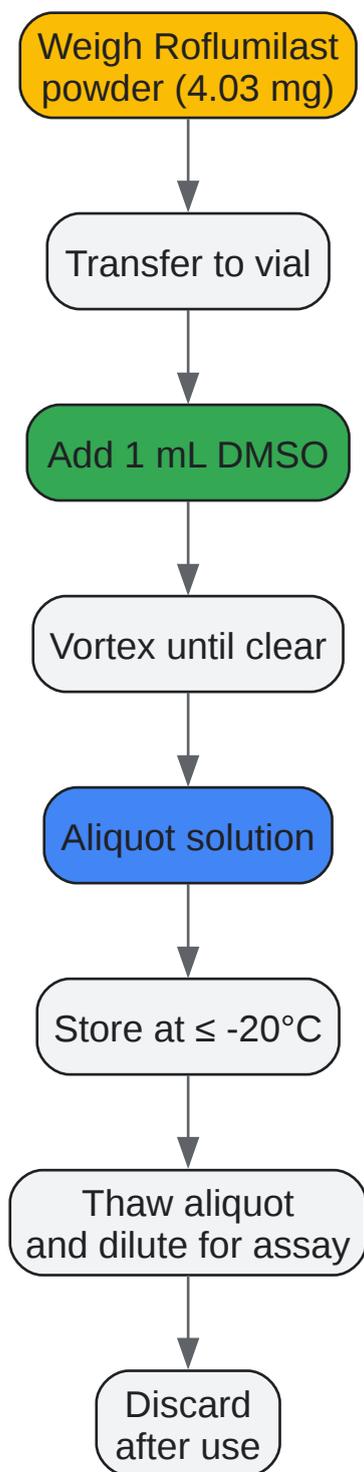
- Roflumilast solid (e.g., Catalog #27645-1, BPS Bioscience) [1]
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Analytical balance (capable of weighing to 0.01 mg)
- Sterile glass vial (e.g., 2 mL)
- Pipettes and micropipettes
- Vortex mixer
- Personal protective equipment (lab coat, gloves, safety glasses)

3. Procedures 1. **Calculation:** To prepare 1 mL of a 10 mM stock solution: * Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) * Mass = 0.010 mol/L × 0.001 L × 403.21 g/mol = **4.03 mg** 2.

Weighing: Tare the sterile glass vial. Accurately weigh 4.03 mg of Roflumilast powder and transfer it to the vial. 3. **Dissolution:** Add 1 mL of anhydrous DMSO directly to the vial containing the powder. 4. **Mixing:**

Cap the vial tightly and vortex for 1-2 minutes or until the powder is completely dissolved, yielding a clear 10 mM stock solution. 5. **Aliquoting (Recommended):** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes. 6. **Storage:** Store aliquots at or below -20°C [1]. The solid form is stable for at least 12 months under these conditions, but aqueous solutions are much less stable [1].

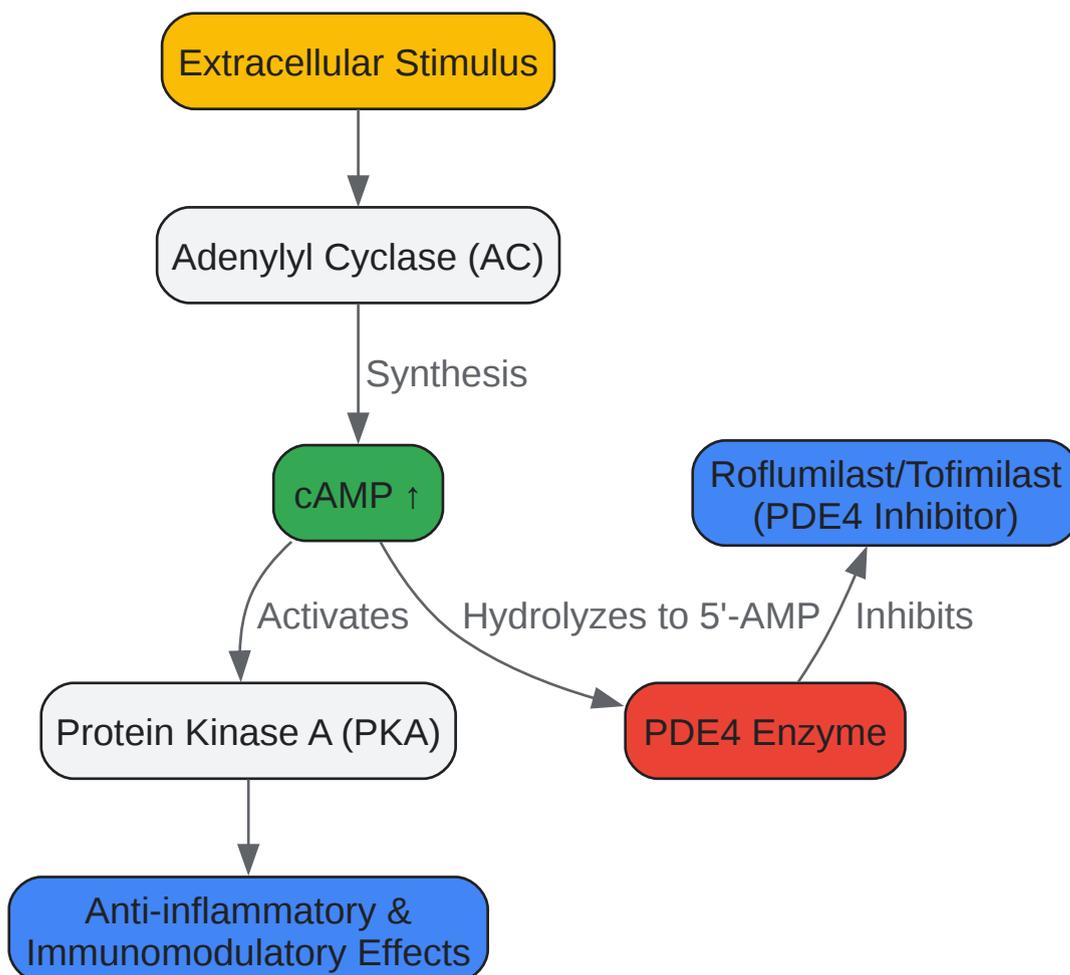
4. Experimental Workflow The diagram below outlines the logical workflow for preparing and using the stock solution in subsequent experiments.



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PDE4 Inhibition Signaling Pathway

Understanding the mechanism of action is crucial for designing relevant experiments. Roflumilast and similar PDE4 inhibitors work by modulating the cAMP signaling pathway, as illustrated below [3] [2] [4].



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References

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To cite this document: Smolecule. [Roflumilast: Key Data for Solution Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b545531#tofimilast-stock-solution-preparation]

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